

S1g-10: Application Notes and Protocols for Cell-Based Assays

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Compound of Interest

Compound Name: S1g-10

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These application notes provide detailed information and protocols for the use of **S1g-10**, a potent inhibitor of the Hsp70-Bim protein-protein interaction, in cell-based assays. This document includes data on its solubility, protocols for solution preparation and cell viability assays, and a description of its mechanism of action.

Introduction to S1g-10

S1g-10 is a small molecule inhibitor that selectively targets the protein-protein interaction (PPI) between Heat shock protein 70 (Hsp70) and the pro-apoptotic protein Bim. By disrupting the Hsp70-Bim complex, **S1g-10** promotes the release of Bim, leading to the activation of the intrinsic apoptotic pathway in cancer cells. This makes **S1g-10** a promising candidate for cancer therapy, particularly in tumors where Hsp70 is overexpressed and contributes to therapeutic resistance.

Physicochemical Properties and Solubility

Accurate knowledge of **S1g-10**'s properties is crucial for the design and execution of reliable in vitro experiments.

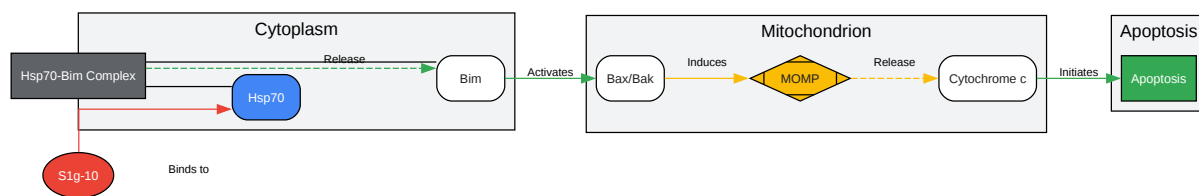
Property	Value
Chemical Name	6-(cyclohexylthio)-3-((2-(diethylamino)ethyl)amino)-1-oxo-1H-phenalene-2-carbonitrile
Molecular Formula	C ₂₆ H ₃₁ N ₃ OS
Molecular Weight	433.61 g/mol
Appearance	Solid powder
CAS Number	3032432-71-3

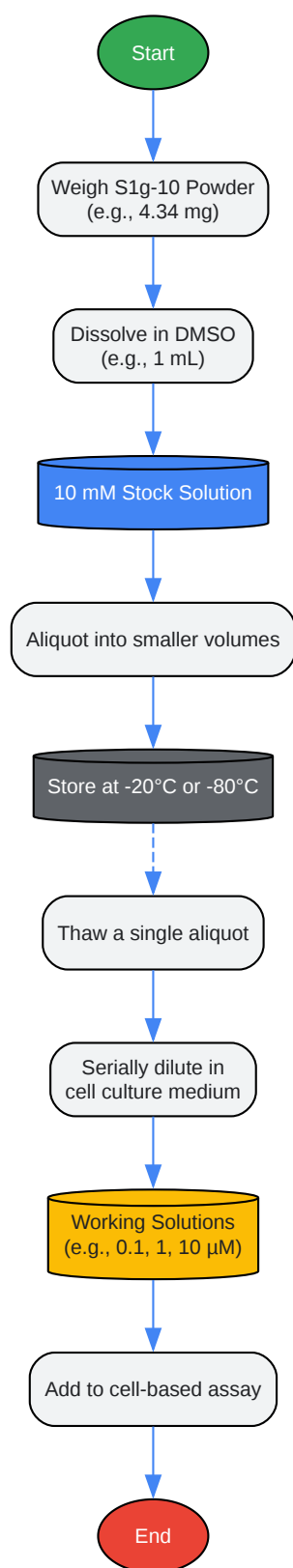
Solubility Data:

Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	10 mM	S1g-10 is readily soluble in DMSO. It is recommended to prepare a concentrated stock solution in high-quality, anhydrous DMSO.

Mechanism of Action and Signaling Pathway

S1g-10 exerts its anti-cancer effects by disrupting the Hsp70-Bim signaling pathway, which plays a critical role in apoptosis regulation. In many cancer cells, Hsp70 sequesters the pro-apoptotic protein Bim, preventing it from activating the mitochondrial apoptosis pathway. **S1g-10** binds to Hsp70, leading to the release of Bim. Free Bim can then interact with and activate pro-apoptotic proteins like Bax and Bak, resulting in mitochondrial outer membrane permeabilization (MOMP), cytochrome c release, and subsequent caspase activation, ultimately leading to apoptosis.





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